

# Application Notes and Protocols for Surgical Implantation of Biocryl™ Screws

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Biocryl**

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These application notes provide a comprehensive overview of the surgical implantation technique for **Biocryl™** screws, with a focus on the **Biocryl Rapide™** biocomposite material. The information is intended to guide researchers and professionals in understanding the material properties, surgical procedures, and biological interactions of these implants.

## Introduction to Biocryl™ Screws

**Biocryl™** screws are bioabsorbable medical implants used for fixation in various orthopedic procedures, most notably in anterior cruciate ligament (ACL) reconstruction. The screws are composed of **Biocryl Rapide™**, a biocomposite material consisting of 70% Poly(L-lactide-co-glycolide) (PLGA) and 30%  $\beta$ -Tricalcium Phosphate ( $\beta$ -TCP).<sup>[1][2]</sup> This composition is designed to provide robust initial fixation while gradually being resorbed and replaced by bone over time.<sup>[2][3]</sup> The proprietary Micro-Particle Dispersion (MPD) manufacturing process ensures a homogenous blend of PLGA and  $\beta$ -TCP particles, which is critical for the material's strength and resorption properties.<sup>[1][2]</sup>

The PLGA component, a copolymer of polylactic acid (PLA) and polyglycolic acid (PGA), facilitates a controlled and faster degradation compared to materials made of pure PLA.<sup>[4][5]</sup> The  $\beta$ -TCP component is an osteoconductive ceramic that promotes bone ingrowth as the PLGA matrix resorbs.<sup>[1][2]</sup> This combination of materials aims to provide a temporary scaffold for tissue healing that is eventually replaced by the patient's own bone.<sup>[4]</sup>

## Quantitative Data

The following tables summarize key quantitative data related to the material composition, available sizes, and biomechanical performance of **Biocryl™** screws, specifically the **MILAGRO™** Advance Interference Screw which is made from **Biocryl Rapide™**.

Table 1: Material Composition of Biocryl Rapide™

Component	Percentage by Weight
Poly(L-lactide-co-glycolide) (PLGA)	70%
β-Tricalcium Phosphate (β-TCP)	30%

Table 2: Available Dimensions of MILAGRO™ Advance Interference Screws

Diameter (mm)	Length (mm)
7	23
8	23
9	23, 30
10	23, 30
11	23, 30
12	35

[Source: Clinical Gate, Musculoskeletal Key][4]

Table 3: Biomechanical Performance Data

Parameter	Value
Mean Pull-Out Strength (MILAGRO™ vs. original Biocryl™)	890 N vs. 650 N
[Source: Roundtable Discussion - The interference screw has been redefined.][4]	

## Experimental Protocols

The following is a generalized protocol for the surgical implantation of a **Biocryl™** interference screw (e.g., MILAGRO™ Advance Interference Screw) for ACL reconstruction with a bone-tendon-bone (BTB) graft. This protocol is a synthesis of information from various surgical technique guides and should be adapted by qualified professionals based on patient-specific factors.

## Pre-operative Preparation

- Graft Preparation:
  - Harvest the BTB autograft or prepare the allograft.
  - Drill a hole in each bone block approximately 10 mm from the edge.
  - Keep the graft under tension and hydrated with sterile saline until implantation.[6]
- Patient Positioning and Portal Placement:
  - Position the patient supine with the operative knee flexed.
  - Establish standard arthroscopic portals (anterolateral for viewing, anteromedial for working).[7]

## Surgical Procedure: Femoral Fixation

- Femoral Tunnel Preparation:

- Create the femoral tunnel using an anteromedial portal technique to the desired diameter, as determined by the graft size.[6]
- Ensure the tunnel is positioned anatomically within the native ACL footprint.[7]
- Graft Passage:
  - Pass the graft into the femoral tunnel.
- Screw Selection and Insertion:
  - Select a MILAGRO™ Advance Interference Screw with a diameter typically 2 mm smaller than the femoral tunnel diameter and a length of 23 mm.[6]
  - With the knee flexed between 110 and 120 degrees, maintain tension on the sutures to keep the graft fully seated in the tunnel.[6]
  - Tapping: It is recommended to tap the full length of the intended screw placement to ease insertion and reduce stress on the screw.[6]
  - Insert the screw over a guidewire, advancing it until it is fully seated and provides secure fixation of the bone block.

## Surgical Procedure: Tibial Fixation

- Tibial Tunnel Preparation:
  - Create the tibial tunnel, ensuring the final diameter matches the graft diameter. Tunnel dilation is recommended.[6]
- Screw Selection and Insertion:
  - Select a MILAGRO™ Advance Interference Screw with a diameter typically 1 mm smaller than the tibial tunnel diameter and a length of 30 to 35 mm.[6]
  - Apply approximately 10-15 lbs of distal tension on the BTB graft sutures.[5]

- Cycle the knee through a full range of motion approximately 20 times to pre-tension the graft.[5]
- Tapping: As with the femoral side, tapping the tibial tunnel is recommended.[6]
- Insert the screw over a guidewire until it is fully seated, providing secure interference fixation of the bone block within the tibial tunnel.

## Post-operative Care

- Post-operative care should follow standard protocols for ACL reconstruction, including weight-bearing restrictions and a structured rehabilitation program.

## Visualizations

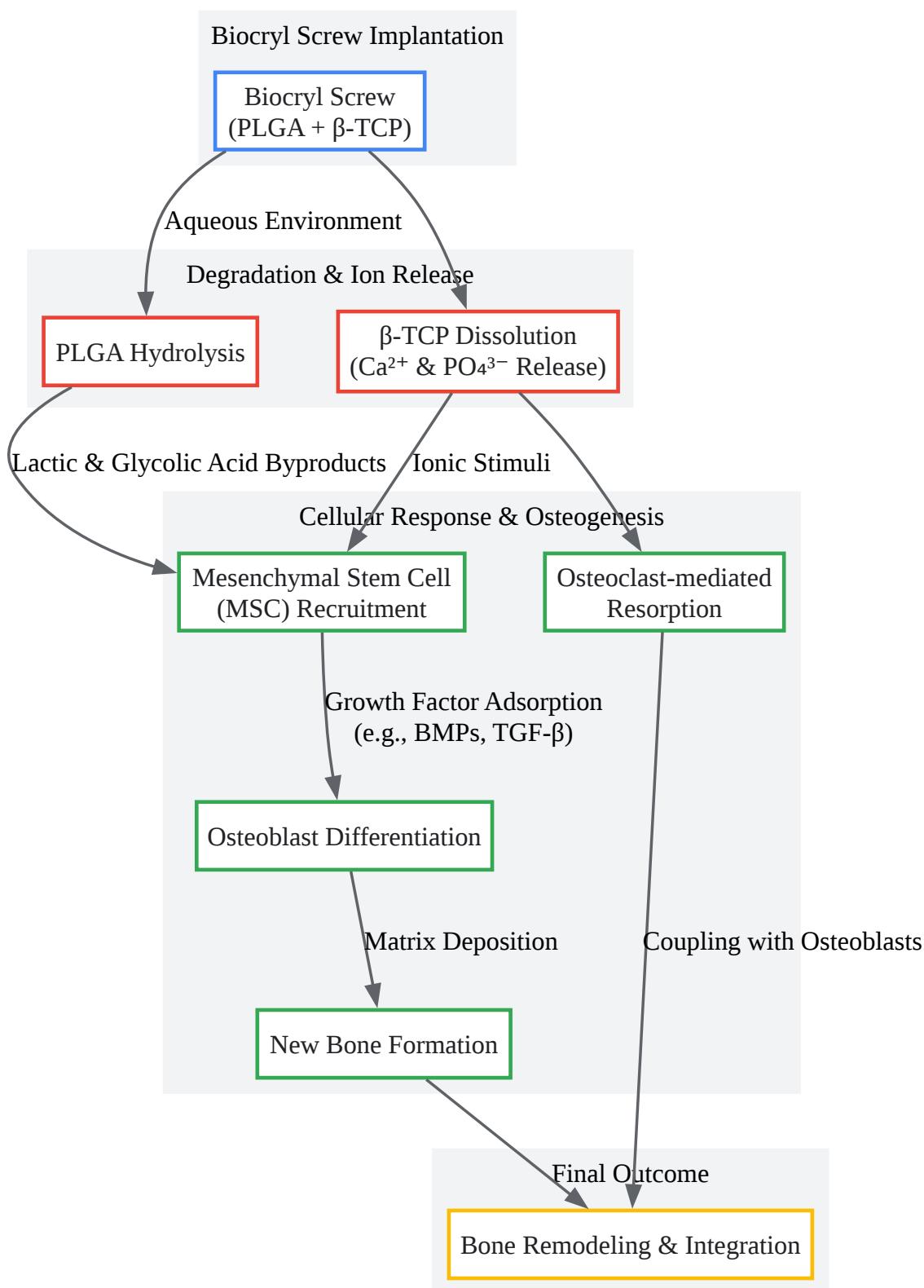
### Surgical Workflow



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Caption: Surgical workflow for **Biocryl™** screw implantation in ACL reconstruction.

## Biological Response and Osteointegration

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Caption: Biological response to **Biocryl™** screw implantation leading to osteointegration.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)